

Solubility of 2,4-Dihydroxy-6-methylbenzaldehyde in different solvents

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Compound of Interest

Compound Name: 2,4-Dihydroxy-6-methylbenzaldehyde

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Solubility of 2,4-Dihydroxy-6-methylbenzaldehyde: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **2,4-Dihydroxy-6-methylbenzaldehyde** (also known as orsellinaldehyde), a naturally occurring phenolic aldehyde with significant biological activities. An understanding of its solubility in various solvents is critical for its application in research, particularly in drug discovery and development where it has shown promise for its anti-inflammatory and pro-apoptotic properties. This document compiles available solubility data, details experimental methodologies for its determination, and visualizes key experimental and biological pathways.

Core Data Presentation: Solubility Profile

Quantitative solubility data for **2,4-Dihydroxy-6-methylbenzaldehyde** is not readily available in published literature. However, qualitative data and information on structurally similar compounds provide valuable insights into its expected solubility behavior. The following tables summarize the available qualitative solubility information for **2,4-Dihydroxy-6-methylbenzaldehyde** and related compounds.

Table 1: Qualitative Solubility of **2,4-Dihydroxy-6-methylbenzaldehyde** and Related Compounds

Compound	Solvent	Solubility
2,4-Dihydroxy-6-methylbenzaldehyde	Acetone	Slightly Soluble[1][2]
Dimethyl Sulfoxide (DMSO)	Slightly Soluble[1][2]	Moderately Soluble[3]
Methanol	Slightly Soluble[1][2]	
2,4-Dihydroxybenzaldehyde (without methyl group)	Water	
Ethanol	Highly Soluble[3]	
Ether	Highly Soluble[3]	Very Slightly Soluble / Insoluble
Chloroform	Highly Soluble[3]	
2-Hydroxy-4-methylbenzaldehyde	Water	
Organic Solvents	Soluble	

Experimental Protocols for Solubility Determination

A precise determination of the solubility of **2,4-Dihydroxy-6-methylbenzaldehyde** can be achieved through established laboratory protocols. The most common and reliable method is the shake-flask method, followed by a quantitative analysis of the saturated solution.

Shake-Flask Method for Equilibrium Solubility Determination

This method is considered the gold standard for determining the equilibrium solubility of a compound in a specific solvent.

Materials:

- **2,4-Dihydroxy-6-methylbenzaldehyde** (pure solid)

- Solvent of interest (e.g., water, ethanol, DMSO, etc.)
- Analytical balance
- Vials with screw caps
- Constant temperature shaker or water bath
- Syringes and syringe filters (0.45 μm or smaller)
- Volumetric flasks
- Analytical instrument for quantification (e.g., UV-Vis spectrophotometer, HPLC)

Procedure:

- Preparation of a Saturated Solution:
 - Add an excess amount of solid **2,4-Dihydroxy-6-methylbenzaldehyde** to a vial containing a known volume of the solvent. The presence of undissolved solid is crucial to ensure that the solution is saturated.
 - Seal the vials tightly to prevent solvent evaporation.
 - Place the vials in a constant temperature shaker or water bath (e.g., 25 °C or 37 °C) and agitate for a sufficient period (typically 24-48 hours) to allow the system to reach equilibrium.
- Sample Collection and Preparation:
 - After the equilibration period, cease agitation and allow the vials to stand for at least 2 hours to allow the excess solid to settle.
 - Carefully withdraw a sample of the supernatant using a syringe.
 - Immediately filter the sample through a syringe filter into a clean vial to remove any undissolved microparticles.

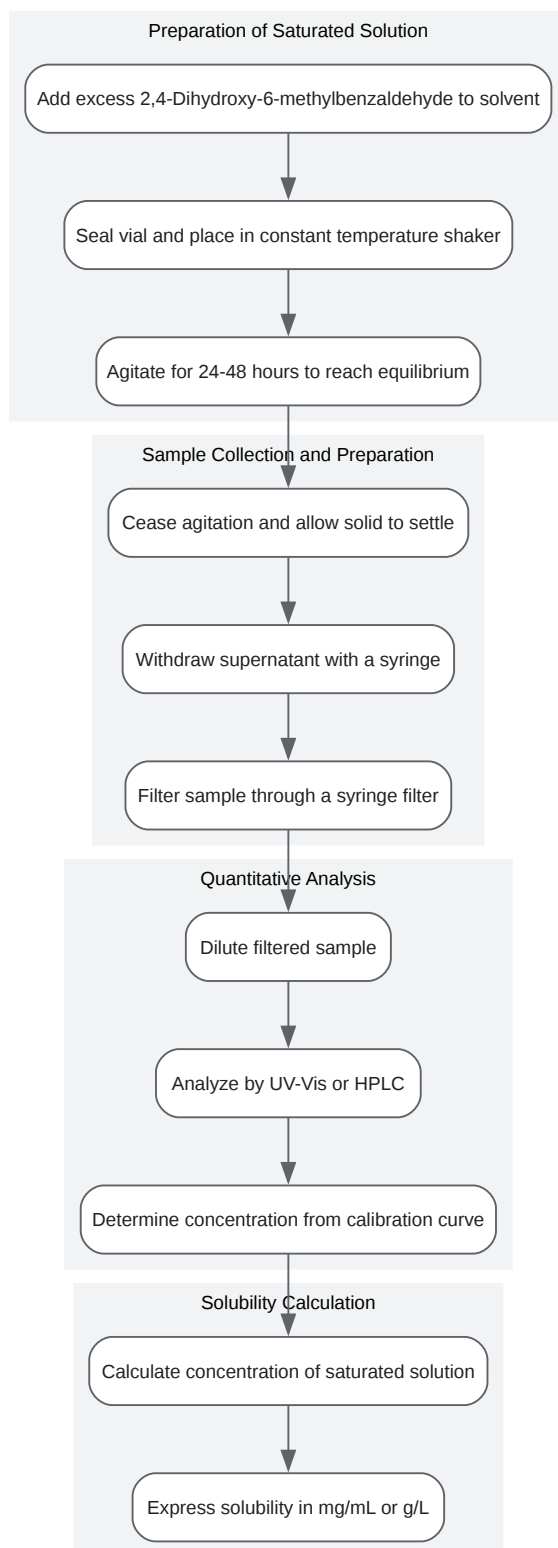
- Quantitative Analysis:
 - Accurately dilute the filtered saturated solution with the same solvent to a concentration that falls within the linear range of the analytical instrument.
 - Analyze the diluted solution using a validated analytical method (e.g., UV-Vis spectrophotometry at a predetermined λ_{max} or HPLC).
 - Prepare a calibration curve using standard solutions of **2,4-Dihydroxy-6-methylbenzaldehyde** of known concentrations.
- Calculation of Solubility:
 - Determine the concentration of the diluted sample from the calibration curve.
 - Calculate the original concentration of the saturated solution by multiplying the concentration of the diluted sample by the dilution factor.
 - The resulting concentration represents the solubility of **2,4-Dihydroxy-6-methylbenzaldehyde** in the chosen solvent at the specified temperature, typically expressed in mg/mL or g/L.

Mandatory Visualizations

Experimental Workflow for Solubility Determination

The following diagram illustrates the key steps in the shake-flask method for determining the solubility of **2,4-Dihydroxy-6-methylbenzaldehyde**.

Workflow for Shake-Flask Solubility Determination

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